

Foreword: The Analytical Imperative for Spirocyclic Scaffolds

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Compound of Interest

Compound Name: 1-Azaspiro[4.4]nonane

CAS No.: 176-03-4

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In the landscape of modern drug discovery and materials science, spirocyclic systems represent a class of compounds with immense potential. Their rigid, three-dimensional architecture offers a unique conformational landscape that is highly sought after for designing novel therapeutics and functional materials. The **1-Azaspiro[4.4]nonane** core, in particular, is a key structural motif found in a variety of biologically active natural products, including the Cephalotaxus alkaloids, which have demonstrated potent antiproliferative activities.^{[1][2]} The effective synthesis and development of new chemical entities based on this scaffold are critically dependent on unambiguous structural characterization. This guide provides a comprehensive, in-depth analysis of the spectroscopic techniques required to elucidate and confirm the structure of **1-Azaspiro[4.4]nonane**, framed from the perspective of practical application and analytical rigor.

Structural and Symmetry Considerations: The Foundation of Spectral Prediction

Before delving into instrumental data, a foundational understanding of the molecule's structure is paramount. **1-Azaspiro[4.4]nonane** consists of two five-membered rings, a cyclopentane and a pyrrolidine, fused at a single quaternary carbon atom—the spiro center.

Structure: **1-Azaspiro[4.4]nonane**

- Formula: $C_8H_{15}N$
- Key Features: A secondary amine within a pyrrolidine ring and a spirocyclic junction with a cyclopentane ring.

The molecule lacks a plane of symmetry passing through the bonds. Consequently, all eight methylene (CH_2) protons and all seven methylene carbons are chemically non-equivalent. This non-equivalence is a critical starting point for our spectral analysis, as it predicts a complex and signal-rich Nuclear Magnetic Resonance (NMR) spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For a complex, non-symmetrical molecule like **1-Azaspiro[4.4]nonane**, a multi-dimensional approach is not just beneficial, but essential for complete and unambiguous assignment.

1H NMR Spectroscopy: Mapping the Proton Environment

The proton NMR spectrum provides information on the number of distinct proton environments, their electronic surroundings (chemical shift), and their connectivity to neighboring protons (spin-spin splitting).

Predicted 1H NMR Spectral Features:

- Signal Count: We predict 15 distinct signals: one for the N-H proton and 14 for the seven pairs of diastereotopic methylene protons.
- Chemical Shift Regions:
 - N-H Proton: A broad singlet, typically in the range of δ 1.5-3.5 ppm. Its chemical shift and sharpness are highly dependent on solvent and concentration.

- Protons α to Nitrogen (C2 & C5): These four protons will be the most deshielded of the aliphatic protons due to the inductive effect of the nitrogen atom. Expect them to appear in the δ 2.5-3.0 ppm region.
- Other Aliphatic Protons (C3, C6, C7, C8, C9): These ten protons will reside in the more shielded upfield region, likely between δ 1.2-2.0 ppm.
- Splitting Patterns (Multiplicity): Due to the rigid spirocyclic structure, protons on the same carbon (geminal protons) are diastereotopic and will split each other. They will also split their vicinal neighbors. This will result in complex multiplets (e.g., doublet of doublets, triplets of doublets) throughout the aliphatic region, making 1D analysis alone insufficient for assignment.

¹³C NMR Spectroscopy: Probing the Carbon Skeleton

The ¹³C NMR spectrum reveals the number of unique carbon environments. Proton-decoupled spectra, the most common type, display each unique carbon as a singlet.

Predicted ¹³C NMR Spectral Features:

- Signal Count: We predict 8 distinct signals, one for each carbon atom.
- Chemical Shift Regions:
 - Spiro Carbon (C4): This quaternary carbon will be relatively deshielded compared to other aliphatic carbons and will likely appear around δ 60-70 ppm.[\[1\]](#)
 - Carbons α to Nitrogen (C2 & C5): These carbons are significantly deshielded by the adjacent nitrogen and are expected in the δ 45-55 ppm range.[\[1\]](#)
 - Other Aliphatic Carbons (C3, C6, C7, C8, C9): These will appear in the typical saturated aliphatic region of δ 20-40 ppm.[\[1\]](#)

To differentiate between the quaternary spiro carbon and the various CH₂ groups, a DEPT (Distortionless Enhancement by Polarization Transfer) experiment is crucial. A DEPT-135 experiment would show all CH₂ groups as negative signals and the quaternary carbon would be absent, providing immediate confirmation of the spiro center.

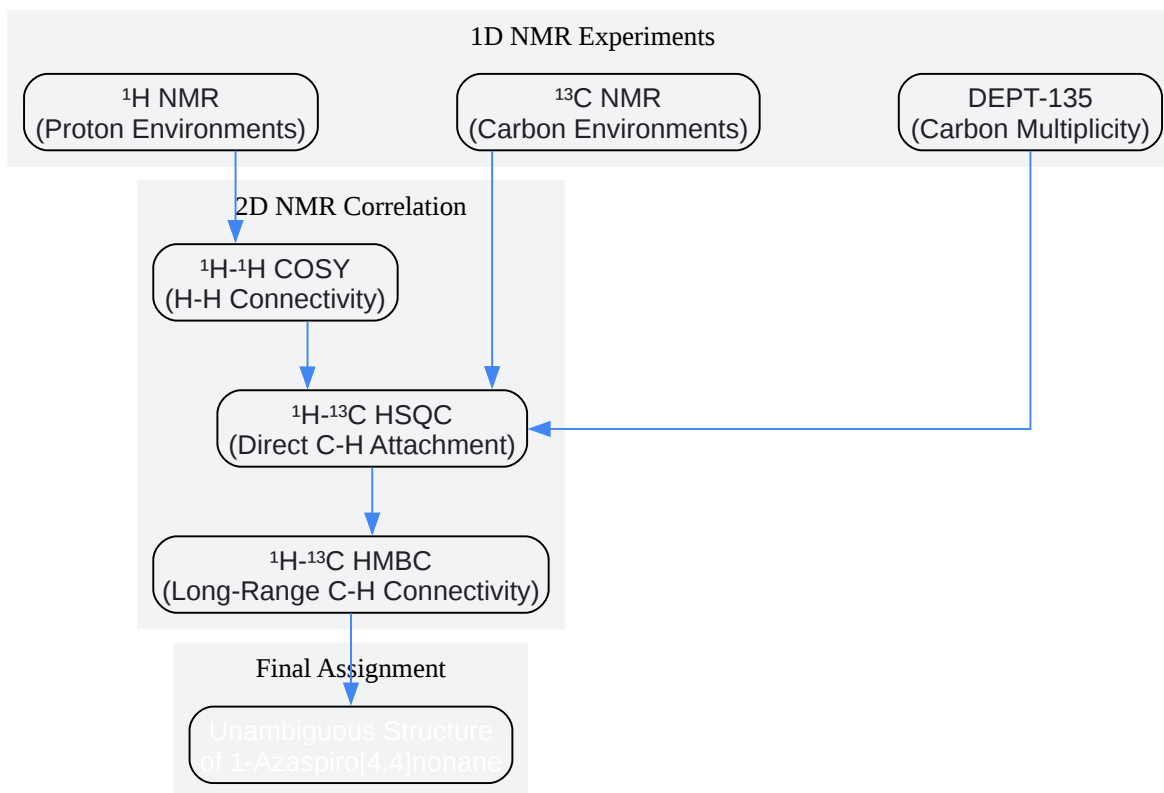
Predicted NMR Data Summary for 1-Azaspiro[4.4]nonane

Technique	Predicted Features
^1H NMR	~15 unique signals: - 1 broad singlet (N-H) - 4 protons δ ~2.5-3.0 (α to N) - 10 protons δ ~1.2-2.0 (aliphatic) - Complex multiplets due to diastereotopicity.
^{13}C NMR	8 unique signals: - 1 quaternary carbon (spiro) δ ~60-70 - 2 CH_2 carbons (α to N) δ ~45-55 - 5 CH_2 carbons (aliphatic) δ ~20-40
DEPT-135	- 7 negative signals (all CH_2 groups) - 1 absent signal (quaternary spiro carbon)

2D NMR Spectroscopy: The Unambiguous Connectivity Map

A suite of 2D NMR experiments is required to assemble the structural puzzle by correlating signals and establishing bonding networks.

Experimental Workflow for Structural Elucidation:



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Caption: A logical workflow for the complete NMR-based structural elucidation of **1-Azaspiro[4.4]nonane**.

- ^1H - ^1H COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other. It would reveal the spin systems within the pyrrolidine and cyclopentane rings, allowing one to trace the proton connectivity around each ring.
- ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence): This is the cornerstone of assignment, creating a direct correlation between each proton and the carbon it is attached

to. By overlaying the HSQC with the ^1H and ^{13}C spectra, every protonated carbon can be definitively linked to its corresponding proton(s).

- ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation): This experiment is the key to confirming the overall framework, especially the connection at the spiro center. It reveals correlations between protons and carbons that are 2 or 3 bonds away. Crucially, protons on C2, C5, C6, and C9 would all show a correlation to the quaternary spiro carbon (C4), providing unequivocal evidence of the spirocyclic junction.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. For **1-Azaspiro[4.4]nonane**, the key is to identify the secondary amine and the saturated C-H bonds.

Predicted IR Absorptions:

- N-H Stretch: A moderate, sharp absorption peak in the region of 3300-3500 cm^{-1} is characteristic of a secondary amine.
- C-H Stretch (sp^3): Strong, sharp peaks just below 3000 cm^{-1} , typically in the 2850-2960 cm^{-1} range, confirming the presence of saturated aliphatic C-H bonds.
- C-N Stretch: A moderate absorption in the 1020-1250 cm^{-1} region, indicative of the amine C-N bond.

Mass Spectrometry (MS): Molecular Weight and Fragmentation Analysis

Mass spectrometry provides the molecular weight of the compound and offers structural clues based on its fragmentation pattern. High-Resolution Mass Spectrometry (HRMS) is essential for confirming the elemental composition.

Predicted Mass Spectrum:

- **Molecular Ion (M^+):** The molecular weight of $C_8H_{15}N$ is 125.1204. An HRMS experiment should yield a molecular ion peak very close to this value (e.g., $[M+H]^+$ at m/z 126.1283), confirming the molecular formula.
- **Key Fragmentation Pathway (Alpha-Cleavage):** Amines are well-known to undergo alpha-cleavage, where the bond between the carbon alpha to the nitrogen and the adjacent carbon is broken. This is a dominant and diagnostically significant fragmentation pathway. For **1-Azaspiro[4.4]nonane**, this would involve cleavage of the C4-C5 or C4-C9 bond, leading to the formation of a stable iminium ion. This would result in a prominent fragment ion.

Predicted High-Resolution Mass Spectrometry Data

Species	Calculated m/z
$[M]^+$	125.1204
$[M+H]^+$	126.1283
$[M+Na]^+$	148.1102

Standard Operating Protocols: Ensuring Data Integrity

The quality of spectroscopic data is entirely dependent on the rigor of the experimental procedure. The following are condensed, best-practice protocols for acquiring the data discussed.

Protocol 1: NMR Sample Preparation and Acquisition

- **Sample Preparation:** Accurately weigh ~5-10 mg of **1-Azaspiro[4.4]nonane** and dissolve it in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or D_2O , depending on solubility and N-H exchange requirements).
- **Solvent Choice:** Chloroform-d ($CDCl_3$) is a standard choice. For observing the N-H proton without exchange, a non-protic solvent like DMSO- d_6 could be used.

- Instrumentation: Utilize a high-field NMR spectrometer (≥ 400 MHz is recommended for resolving the complex multiplets).[\[1\]](#)[\[2\]](#)
- 1D Acquisition: Acquire a standard ^1H spectrum, a proton-decoupled ^{13}C spectrum, and a DEPT-135 spectrum.
- 2D Acquisition: Using standard instrument parameters, acquire COSY, HSQC, and HMBC spectra. Ensure sufficient resolution in both dimensions to resolve cross-peaks. For the HMBC, optimize the long-range coupling delay for an average J-coupling of ~ 8 Hz.
- Data Processing: Process all spectra using appropriate window functions (e.g., exponential for 1D, sine-bell for 2D) and perform phase and baseline corrections.

Protocol 2: Mass Spectrometry (ESI-HRMS)

- Sample Preparation: Prepare a dilute solution of the sample (~ 1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Use an Electrospray Ionization (ESI) source coupled to a high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap).[\[1\]](#)
- Acquisition: Infuse the sample solution into the ESI source. Acquire data in positive ion mode to observe the $[\text{M}+\text{H}]^+$ and $[\text{M}+\text{Na}]^+$ adducts.
- Calibration: Ensure the instrument is calibrated immediately prior to the run to guarantee high mass accuracy.
- Analysis: Determine the accurate mass of the molecular ion and use software to calculate the elemental composition, comparing it to the theoretical formula $\text{C}_8\text{H}_{15}\text{N}$.

Conclusion

The structural elucidation of **1-Azaspiro[4.4]nonane** is a non-trivial exercise that demands a synergistic application of multiple spectroscopic techniques. While the 1D ^1H NMR spectrum is predicted to be complex due to the molecule's lack of symmetry and the diastereotopicity of its protons, a systematic workflow incorporating ^{13}C NMR, DEPT, and a full suite of 2D NMR experiments (COSY, HSQC, and HMBC) can provide a complete and unambiguous

assignment of the entire molecular framework. This data, corroborated by IR spectroscopy for functional group confirmation and High-Resolution Mass Spectrometry for elemental composition, forms a self-validating analytical package that ensures the highest degree of scientific integrity for researchers working with this important chemical scaffold.

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Sources

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